

Levallorphan Tartrate Salt: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Levallorphan*

Cat. No.: *B1674846*

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Levallorphan tartrate is the salt of **levallorphan**, a compound historically used as an opioid antagonist to counteract respiratory depression induced by opioid overdose. While its clinical use has been largely superseded by naloxone due to a more favorable side-effect profile, the study of **levallorphan** and its tartrate salt remains relevant for understanding opioid receptor pharmacology and for the development of new analgesic and antagonist compounds. This guide provides a detailed examination of its chemical and physical properties, supported by experimental methodologies and pathway visualizations.

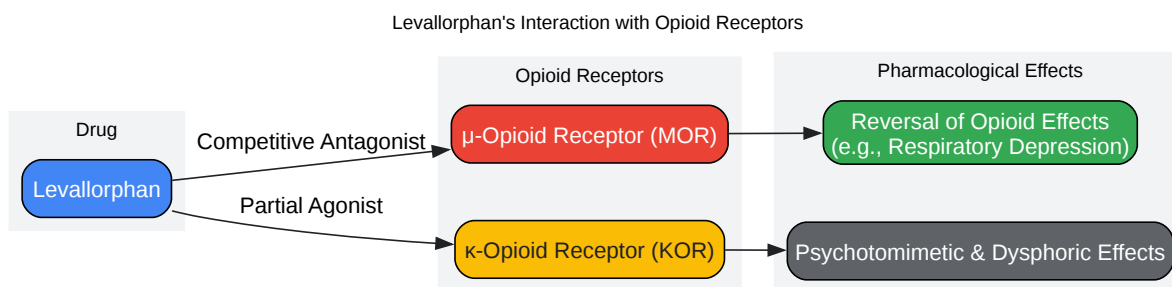
Chemical and Physical Data

A summary of the key quantitative chemical and physical properties of **levallorphan** tartrate salt is presented below. These parameters are fundamental for its handling, formulation, and analysis in a laboratory setting.

| Property | Value |
|---------------------------|---|
| Molecular Formula | C ₂₃ H ₂₉ NO ₇ |
| Molecular Weight | 431.48 g/mol |
| Melting Point | Approximately 176-178 °C |
| Solubility in Water | 1 g in 20 mL |
| Specific Optical Rotation | -38.5° (c=2, H ₂ O) |
| pKa | 8.2 |
| Appearance | White, odorless, crystalline powder |

Mechanism of Action and Signaling

Levallorphan functions as a competitive antagonist at the μ -opioid receptor (MOR), which is the primary target for most opioid analgesics. By binding to the MOR, it displaces opioid agonists and reverses their effects, including respiratory depression. However, **levallorphan** also exhibits partial agonist activity at the κ -opioid receptor (KOR), which is believed to contribute to its psychotomimetic and dysphoric side effects. Understanding this dual activity is crucial for comprehending its complete pharmacological profile.



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Caption: **Levallorphan**'s dual interaction with μ - and κ -opioid receptors.

Key Experimental Protocols

The characterization of **levallorphan** tartrate involves several standard analytical techniques. Below are the methodologies for determining some of its critical properties.

3.1. Determination of Melting Point

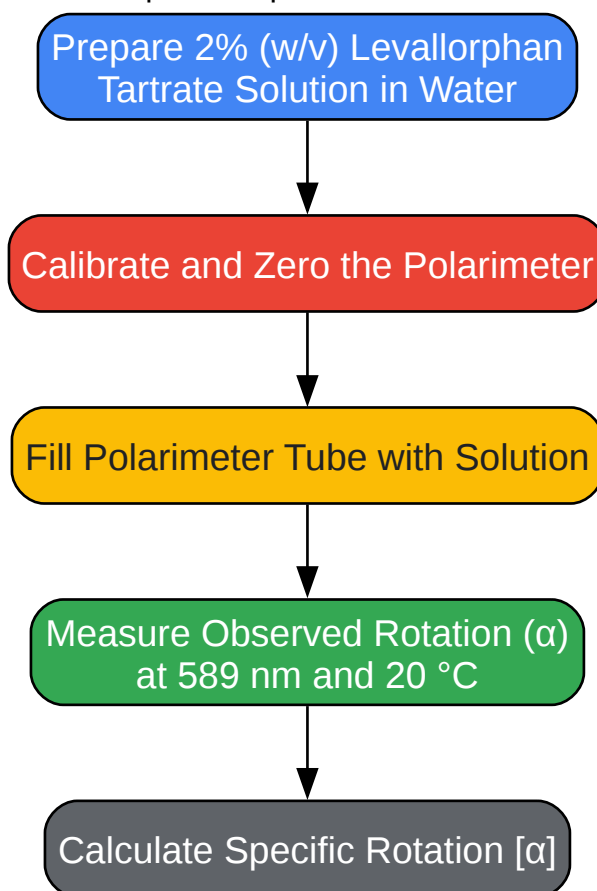
- Principle: The melting point is a key indicator of purity. Impurities typically depress and broaden the melting range.
- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, finely powdered sample of **levallorphan** tartrate is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The temperature is raised at a rate of 10-20 °C/min until it is about 10 °C below the expected melting point.
 - The heating rate is then reduced to 1-2 °C/min.
 - The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.

3.2. Determination of Specific Optical Rotation

- Principle: Chiral molecules like **levallorphan** rotate the plane of polarized light. The specific rotation is a characteristic property.
- Apparatus: Polarimeter.
- Procedure:
 - A 2% (w/v) solution of **levallorphan** tartrate in water is prepared (2 g in 100 mL).

- The polarimeter tube is filled with the solution, ensuring no air bubbles are present.
- The observed rotation is measured at a specified wavelength (usually 589 nm, the sodium D-line) and temperature (typically 20 °C).
- The specific rotation is calculated using the formula: $[\alpha] = \alpha / (l \times c)$, where α is the observed rotation, l is the path length in decimeters, and c is the concentration in g/mL.

Workflow for Specific Optical Rotation Measurement



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Caption: Experimental workflow for determining specific optical rotation.

3.3. Potentiometric Titration for pKa Determination

- Principle: The pKa, the negative logarithm of the acid dissociation constant, can be determined by titrating the weakly basic **levallorphan** with a strong acid and monitoring the

pH change.

- Apparatus: pH meter, burette, magnetic stirrer.
- Procedure:
 - A known concentration of **levallorphan** tartrate is dissolved in water.
 - A standardized solution of a strong acid (e.g., HCl) is added in small increments from a burette.
 - The pH of the solution is recorded after each addition.
 - The data is plotted as pH versus the volume of titrant added.
 - The equivalence point is determined from the inflection point of the titration curve.
 - The pKa is equal to the pH at the half-equivalence point.

This comprehensive guide provides foundational knowledge on the chemical and physical properties of **levallorphan** tartrate, essential for its application in research and drug development. The provided experimental protocols offer a starting point for the analytical characterization of this and similar compounds.

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